

Application Notes: Photocatalytic Degradation of Sulfamethoxazole using TiO₂ Nanoparticles

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Compound of Interest

Compound Name: Sulfamethoxazole

Cat. No.: B10753813

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Introduction

Sulfamethoxazole (SMX), a widely used sulfonamide antibiotic, is frequently detected in water bodies due to its incomplete removal in conventional wastewater treatment plants.[1] The persistence of SMX in the environment poses a significant risk by promoting the development of antibiotic-resistant bacteria.[2] Heterogeneous photocatalysis using titanium dioxide (TiO₂) nanoparticles is an effective advanced oxidation process (AOP) for degrading persistent organic pollutants like SMX into less harmful substances.[1][3] TiO₂ is a favored photocatalyst due to its high efficiency, chemical stability, non-toxicity, and cost-effectiveness.[4] These notes provide a comprehensive overview and detailed protocols for the photocatalytic degradation of SMX using TiO₂ nanoparticles.

Principle of TiO₂ Photocatalysis

The photocatalytic degradation process over TiO₂ is initiated when the semiconductor nanoparticles absorb photons with energy equal to or greater than their band gap (typically UV light).[1] This absorption generates electron-hole pairs (e⁻/h⁺). The highly reactive holes (h⁺) in the valence band can directly oxidize adsorbed SMX molecules or react with water to form hydroxyl radicals (•OH). Simultaneously, electrons (e⁻) in the conduction band react with dissolved oxygen to produce superoxide radicals (O₂•⁻). These highly reactive oxygen species (ROS), particularly the hydroxyl radical, are powerful, non-selective oxidizing agents that can mineralize SMX into CO₂, H₂O, and inorganic ions.[1][5][6]

Key Factors Influencing Degradation Efficiency

The efficiency of SMX photocatalytic degradation is influenced by several operational parameters:

- **Solution pH:** The pH of the aqueous solution is a critical factor.[7] Studies consistently show that acidic conditions (pH 3-4) are optimal for SMX degradation with TiO₂. [7][8][9] The degradation efficiency tends to decrease as the pH becomes neutral or alkaline.[1][10] This is attributed to the surface charge of TiO₂ (point of zero charge, pzc, is ~6.2) and the ionic state of the SMX molecule, which affect the adsorption of the pollutant onto the catalyst surface.[1]
- **Catalyst Dosage:** The concentration of TiO₂ nanoparticles impacts the degradation rate. An increase in catalyst dosage generally enhances SMX removal by providing more active sites for the reaction.[1][11] However, an excessive concentration can lead to increased turbidity, which scatters the light and reduces its penetration into the solution.[1] This "screening effect," along with particle agglomeration, can decrease the overall efficiency. Optimal dosages are typically found in the range of 0.5 to 1.25 g/L.[1][7][9]
- **Initial SMX Concentration:** The initial concentration of the pollutant affects the degradation kinetics.[1] Generally, the degradation efficiency decreases as the initial SMX concentration increases.[9][10][11] At a fixed catalyst dosage, a higher SMX concentration leads to the saturation of active sites on the TiO₂ surface, resulting in a lower removal rate.[10][11]
- **Light Source:** The process is dependent on a light source, most commonly UV lamps, which provide the necessary energy to activate the TiO₂. [7][8] The use of solar light is also a sustainable option being explored.[3][12]

Reaction Kinetics

The photocatalytic degradation of SMX typically follows pseudo-first-order kinetics.[7][10][13] The reaction rate can be described by the equation: $\ln(C_0/C) = kt$, where C_0 is the initial concentration of SMX, C is the concentration at time t , and k is the apparent reaction rate constant.[10]

Data Presentation

Table 1: Effect of pH on **Sulfamethoxazole** (SMX) Degradation Efficiency

Catalyst	Initial SMX Conc. (mg/L)	Catalyst Dosage (g/L)	pH	Degradation Efficiency (%)	Reaction Time (min)	Reference
TiO ₂ /BC-5-300	30	0.4	3	89	240	[8] [10] [11]
TiO ₂ /BC-5-300	20	0.4	3	69.4	240	[10] [11]
TiO ₂ /BC-5-300	20	0.4	5	~65	240	[10] [11]
TiO ₂ /BC-5-300	20	0.4	7	~55	240	[10] [11]
TiO ₂ /BC-5-300	20	0.4	9	50.4	240	[10] [11]
TiO ₂	500	0.5	4	62.2 (COD Removal)	420	[7]
TiO ₂	500	0.5	7	31.8 (COD Removal)	420	[7]
TiO ₂	N/A	0.5	4	61.28	N/A	[9]

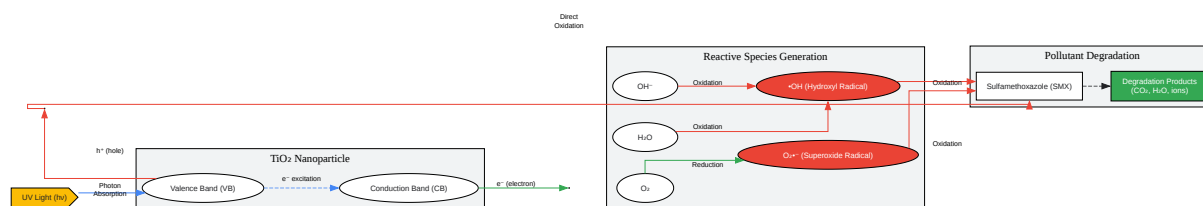
Table 2: Effect of Catalyst Dosage on **Sulfamethoxazole** (SMX) Degradation Efficiency

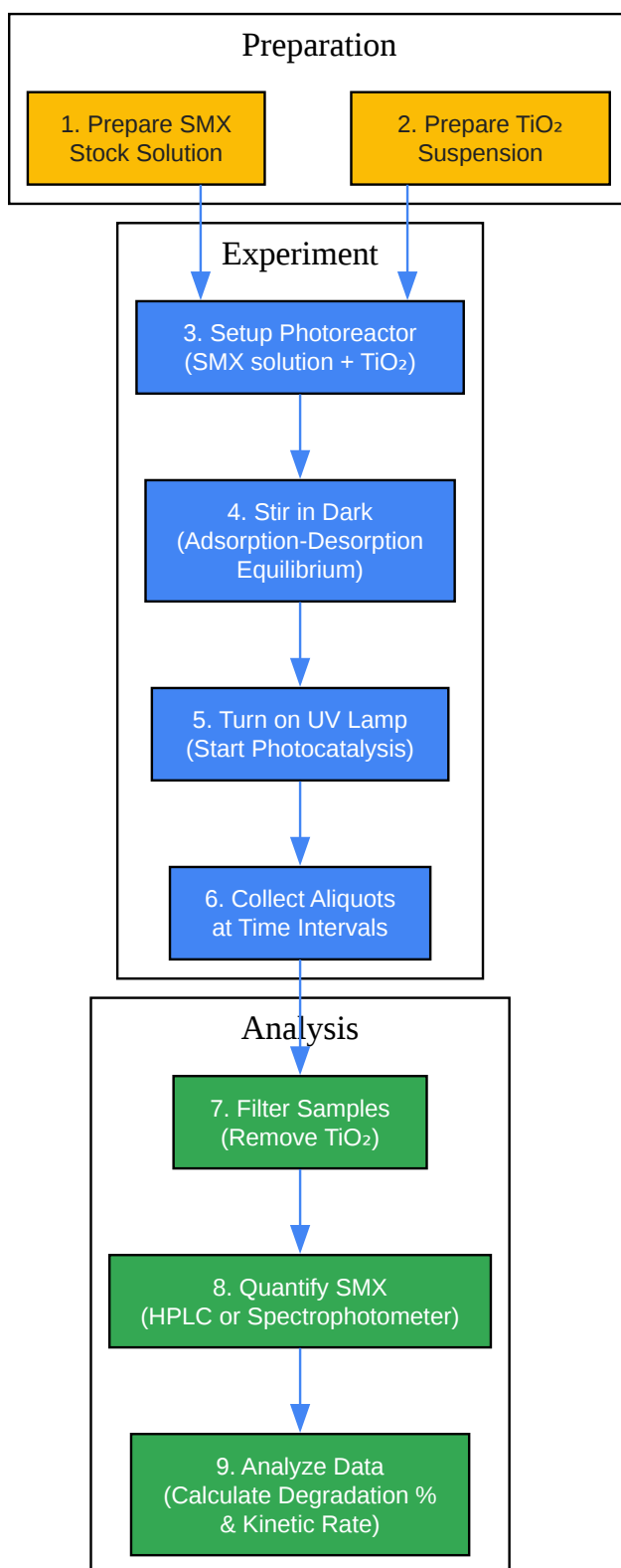
Catalyst	Initial SMX Conc. (mg/L)	Catalyst Dosage (g/L)	pH	Degradation Efficiency (%)	Reaction Time (min)	Reference
TiO ₂ /BC-5-300	20	0.1	5	57.6	240	[11]
TiO ₂ /BC-5-300	20	0.4	5	65.55	240	[11]
TiO ₂	10	0.625	N/A	57.73	180	[1]
TiO ₂	10	1.25	N/A	81.21	180	[1]
TiO ₂	10	2.5	N/A	76.28	180	[1]
TiO ₂	N/A	0.5	4	61.28	N/A	[9]

Table 3: Effect of Initial Concentration on **Sulfamethoxazole** (SMX) Degradation Efficiency

Catalyst	Initial SMX Conc. (mg/L)	Catalyst Dosage (g/L)	pH	Degradation Efficiency (%)	Reaction Time (min)	Reference
TiO ₂ /BC-5-300	30	0.4	3	89	240	[10] [11]
TiO ₂ /BC-5-300	40	0.4	3	75	240	[10] [11]
Ag ⁰ (NP)/TiO ₂ (B)	0.5	Thin Film	N/A	57	N/A	[1]
Ag ⁰ (NP)/TiO ₂ (B)	15.0	Thin Film	N/A	20	N/A	[1]
TiO ₂	25	0.5	4	>61.28	N/A	[9]
TiO ₂	100	0.5	4	<61.28	N/A	[9]

Mandatory Visualizations





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